

Application Notes and Protocols for GSK-1520489A in Cell Culture

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Compound of Interest

Compound Name: GSK-1520489A

Cat. No.: B10832125

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Introduction

GSK-1520489A is a potent and selective inhibitor of Protein Kinase, Membrane Associated Tyrosine/Threonine 1 (PKMYT1). PKMYT1 is a key negative regulator of the G2/M cell cycle checkpoint, primarily functioning to inhibit Cyclin-Dependent Kinase 1 (CDK1). By phosphorylating CDK1 on Threonine 14 and Tyrosine 15 residues, PKMYT1 prevents premature entry into mitosis, allowing for DNA repair and ensuring genomic stability. In many cancer cells, the G1/S checkpoint is defective, leading to a greater reliance on the G2/M checkpoint for survival. Inhibition of PKMYT1 by **GSK-1520489A** can therefore force these cancer cells into premature and catastrophic mitosis, leading to cell death. This makes **GSK-1520489A** a promising agent for cancer research and therapeutic development.

These application notes provide detailed protocols and guidelines for the use of **GSK-1520489A** in a variety of cell culture-based assays.

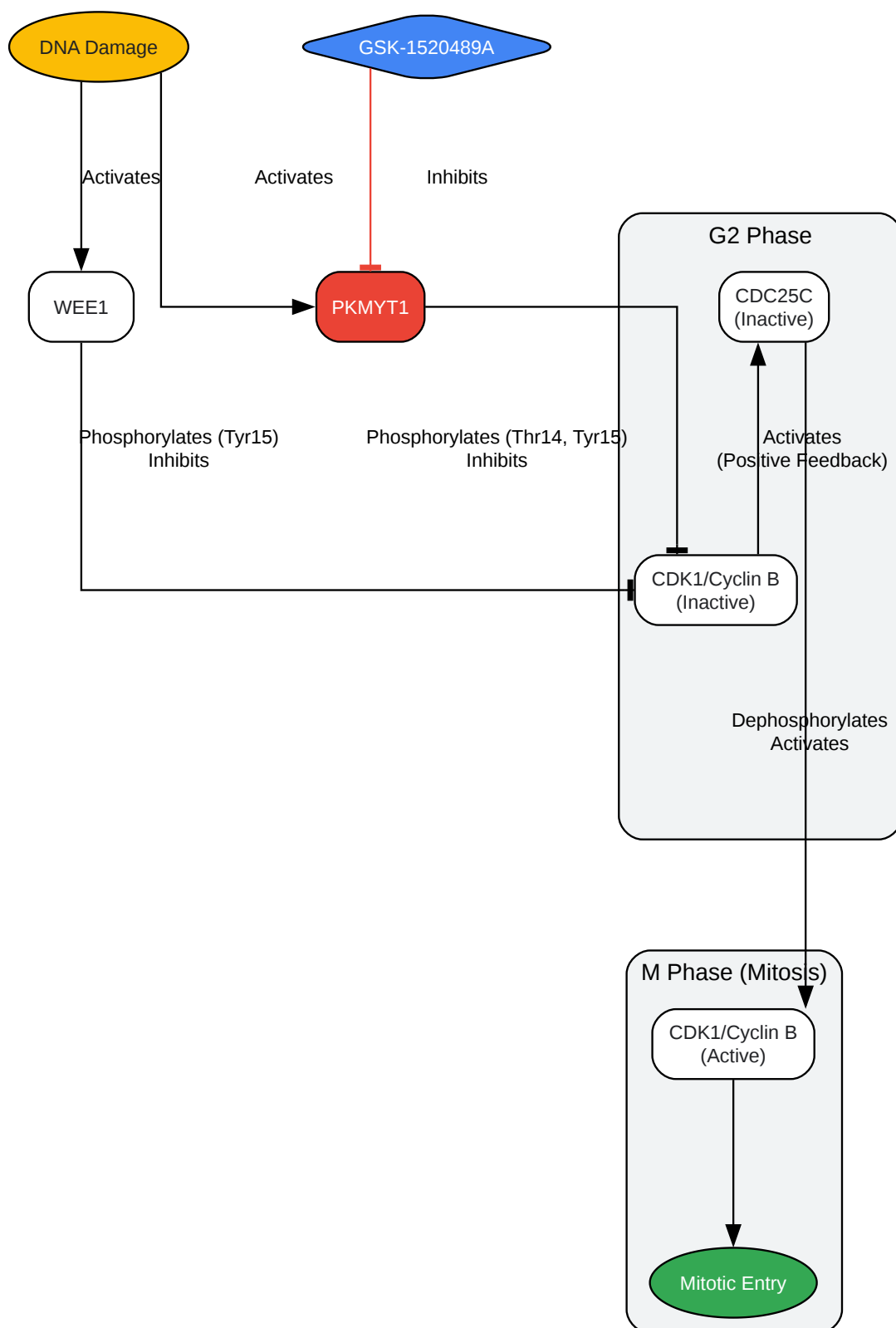
Data Presentation

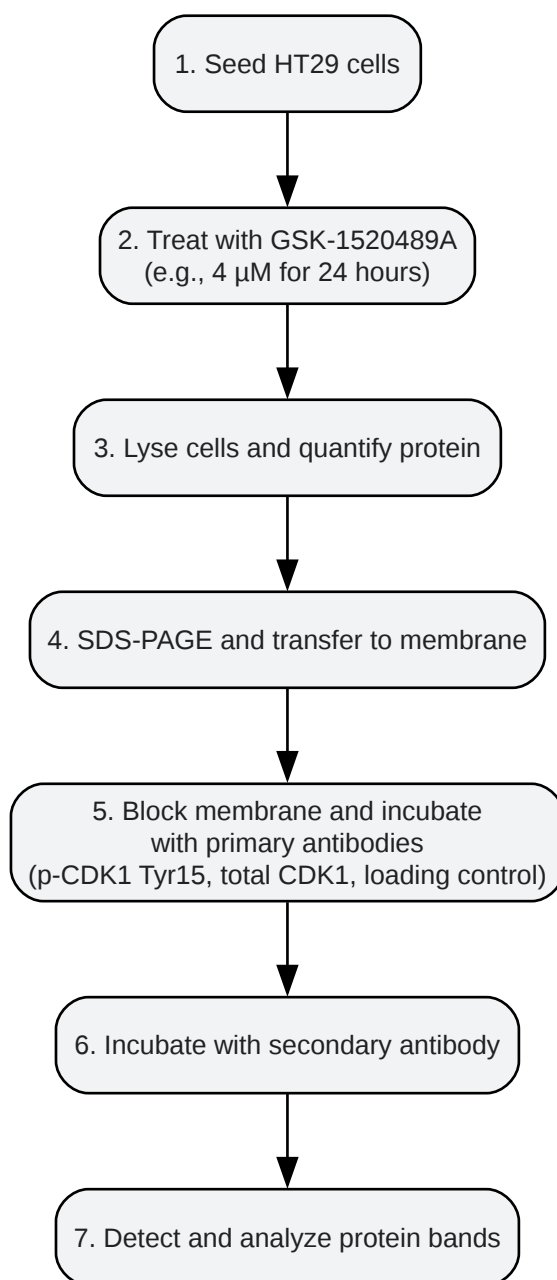
Quantitative Data for GSK-1520489A

Parameter	Value	Reference
Target	Protein Kinase, Membrane Associated Tyrosine/Threonine 1 (PKMYT1)	[1] [2]
IC50	115 nM	[2]
Ki	10.94 nM	[2]
Molecular Weight	425.5 g/mol	[3]
Solubility	In DMSO: 11 mg/mL (25.85 mM)	[3]

Signaling Pathway

The following diagram illustrates the role of PKMYT1 in the G2/M cell cycle checkpoint and the mechanism of action for **GSK-1520489A**.





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